

Personal protective equipment for handling 3-Acetamidobenzoic acid

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Compound of Interest

Compound Name: 3-Acetamidobenzoic acid

Cat. No.: B1265492

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Essential Safety and Handling Guide for 3-Acetamidobenzoic Acid

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **3-Acetamidobenzoic acid**. Adherence to these procedures is crucial for ensuring a safe laboratory environment.

1. Hazard Identification and Personal Protective Equipment (PPE)

3-Acetamidobenzoic acid is a white to off-white solid powder that may cause skin, eye, and respiratory tract irritation^{[1][2]}. While some assessments do not classify it as hazardous under OSHA standards, it is prudent to handle it with care, employing appropriate protective measures^[1]. In case of fire, it may be combustible at high temperatures and can decompose to release irritating vapors and gases, such as carbon monoxide, carbon dioxide, and nitrogen oxides^{[1][3]}.

Core Personal Protective Equipment (PPE) Requirements:

Protection Type	Specific Recommendations	Rationale
Eye Protection	Safety glasses with side-shields or goggles (compliant with EN 166 or OSHA 29 CFR 1910.133)[1][3][4][5].	To prevent eye irritation from dust particles[1][2].
Hand Protection	Impervious chemical-resistant gloves (e.g., natural rubber)[3][4].	To prevent skin contact and potential irritation[1][2][3]. Always inspect gloves before use and remove them carefully to avoid skin contamination[4].
Body Protection	Long-sleeved laboratory coat and appropriate protective clothing to prevent skin exposure[1][3][4].	To minimize the risk of skin contact with the chemical powder.
Respiratory Protection	Not typically required under normal use with adequate ventilation. If dust is generated, use a NIOSH/MSHA or European Standard EN 136 approved respirator with a dust filter[1][4][6].	To prevent respiratory tract irritation from inhaling dust particles[1][2].

2. Safe Handling and Storage Protocols

Proper handling and storage are essential to minimize exposure and maintain the integrity of **3-Acetamidobenzoic acid**.

Operational Plan:

- **Ventilation:** Always handle this chemical in a well-ventilated area. Use process enclosures or local exhaust ventilation to control airborne dust[1].
- **Hygiene Practices:** Avoid contact with skin, eyes, and clothing[1]. Do not breathe in the dust[5]. Wash hands thoroughly after handling and before breaks[3]. Contaminated clothing

should be removed and washed before reuse[4]. Do not eat, drink, or smoke in the handling area[1].

- Dust Control: Minimize dust generation and accumulation during handling[5].
- Storage: Keep the container tightly closed and store it in a dry, cool, and well-ventilated place at room temperature[1][4]. Store away from incompatible materials, such as strong oxidizing agents, strong acids, and strong bases[1][5].

3. Spill and Disposal Procedures

Immediate and appropriate response to spills and proper disposal of waste are critical for laboratory and environmental safety.

Spill Response Plan:

- Ensure Safety: Wear the personal protective equipment detailed in the table above.
- Ventilation: Ensure the area is well-ventilated.
- Containment: For small spills, dampen the solid material with 60-70% ethanol to prevent dust from becoming airborne[6].
- Cleanup: Carefully sweep or shovel the dampened material into a suitable, labeled container for disposal[1][4].
- Decontamination: Thoroughly clean the contaminated surface.

Disposal Plan:

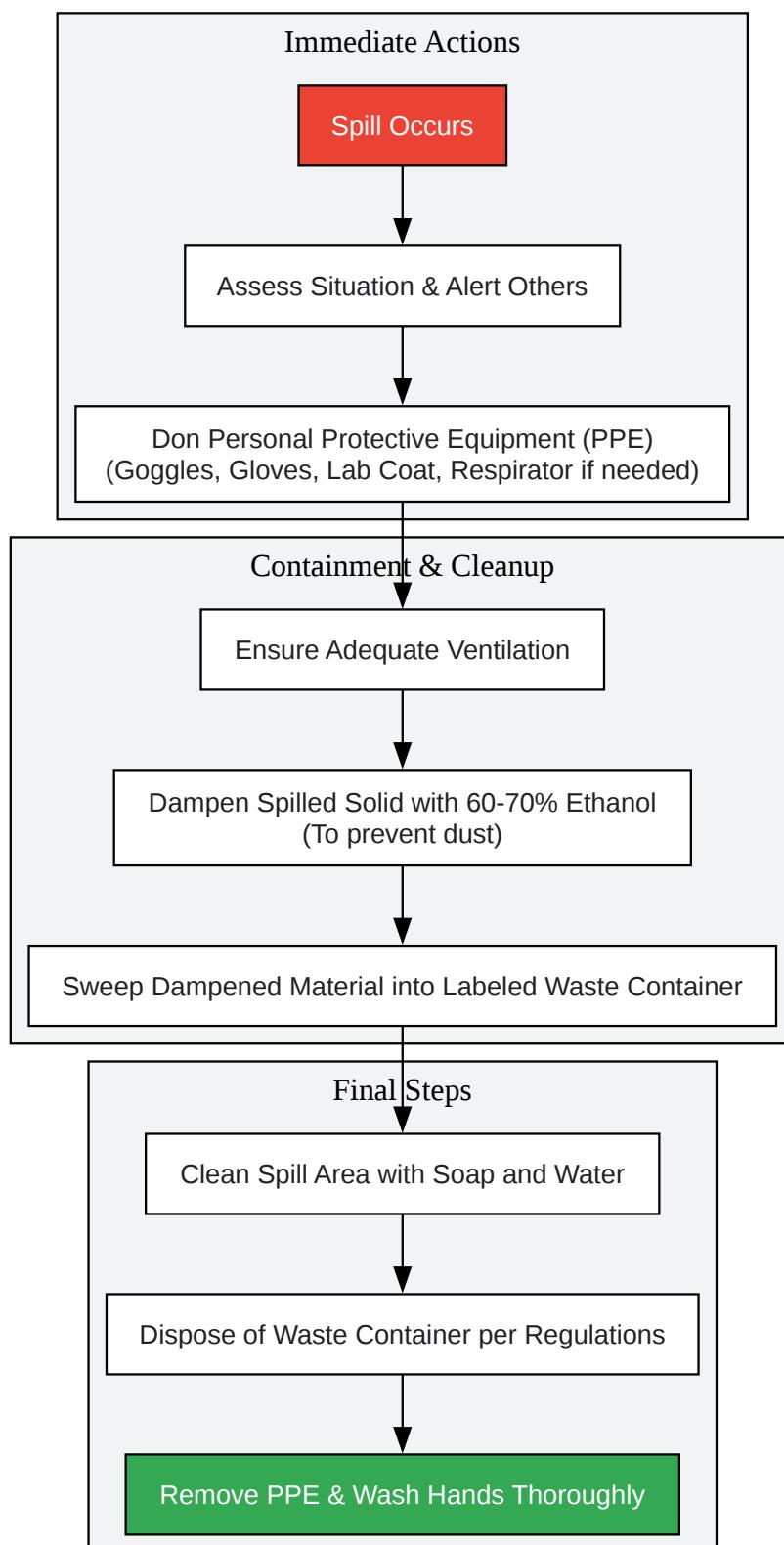
- Dispose of waste and unused product in accordance with all applicable local, state, and federal regulations.
- Do not empty into drains or release into the environment[5][7].
- Waste should be sent to an approved waste disposal plant[7].

4. Chemical and Physical Properties

Property	Value
Physical State	Solid, Powder [1] [4]
Appearance	White, Off-white [1] [4]
Molecular Formula	C9H9NO3 [2]
Molecular Weight	179.17 g/mol [2]
Melting Point	255 - 262 °C (491 - 503.6 °F) [4] [8]

Experimental Workflow Visualization

The following diagram outlines the standard operating procedure for handling a chemical spill of **3-Acetamidobenzoic acid**.



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Caption: Chemical Spill Response Workflow for **3-Acetamidobenzoic Acid**.

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